

"Dimethyl cis-1,2-Cyclohexanedicarboxylate CAS number and synonyms"

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Compound of Interest

Compound Name: *Dimethyl cis-1,2-
Cyclohexanedicarboxylate*

Cat. No.: *B155390*

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Technical Guide: Dimethyl cis-1,2-Cyclohexanedicarboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl cis-1,2-cyclohexanedicarboxylate is a diester derivative of cyclohexanedicarboxylic acid. This document provides a comprehensive overview of its chemical identity, properties, synthesis, and spectral data, tailored for professionals in research and development.

Chemical Identity

Identifier	Value
IUPAC Name	Dimethyl cis-1,2-cyclohexanedicarboxylate[1]
CAS Number	1687-29-2[1][2]
Chemical Formula	C10H16O4[1][2]
Molecular Weight	200.23 g/mol [2]
InChI Key	AIACXWOETVLBIA-OCAPTIKFSA-N[2]

Synonyms:[1]

- cis-1,2-Cyclohexanedicarboxylic Acid Dimethyl Ester
- Dimethyl cis-Hexahydrophthalate
- Dimethyl Hexahydrophthalate
- TIMTEC-BB SBB008381
- (1 α ,2 α)-1,2-Cyclohexanedicarboxylic acid dimethyl ester

Physicochemical Properties

Property	Value	Source
Physical State	Colorless to Almost colorless clear liquid	TCI Chemicals
Boiling Point	111 °C at 5 mmHg	TCI Chemicals
Specific Gravity (20/20)	1.12	TCI Chemicals
Refractive Index	1.46	TCI Chemicals
Topological Polar Surface Area	52.6 Å ²	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	4	PubChem

Synthesis Protocols

The synthesis of **Dimethyl cis-1,2-cyclohexanedicarboxylate** can be achieved through several routes. A common and effective method is the catalytic hydrogenation of the corresponding unsaturated precursor, Dimethyl cis-4-cyclohexene-1,2-dicarboxylate.

Experimental Protocol: Catalytic Hydrogenation

This protocol is adapted from the synthesis of the diethyl ester analog and is a standard procedure for the reduction of a cyclohexene double bond.[3]

Materials:

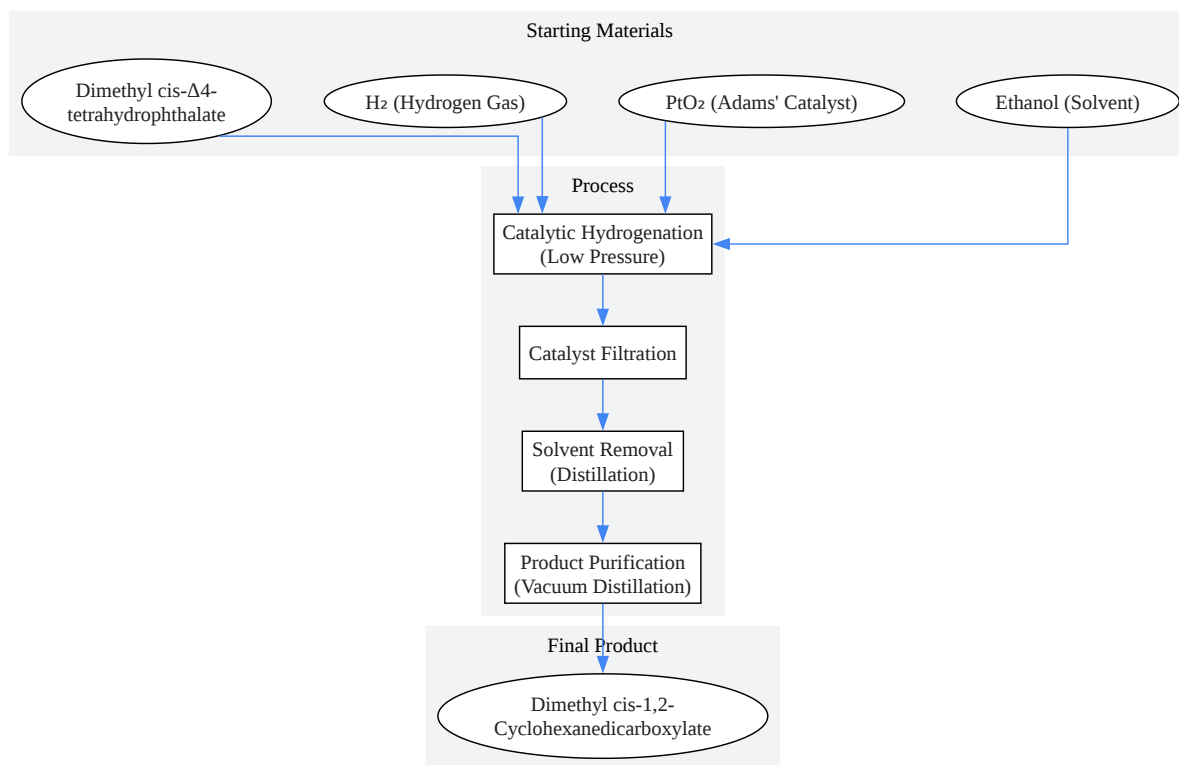
- Dimethyl cis- Δ^4 -tetrahydrophthalate
- Adams platinum oxide catalyst (PtO₂)
- Absolute Ethanol
- Low-pressure catalytic hydrogenation apparatus

Procedure:

- In a suitable hydrogenation vessel (e.g., a 500-mL Pyrex centrifuge bottle), place 0.5 g of Adams platinum oxide catalyst and 20 mL of absolute ethanol.[3]
- Connect the vessel to a low-pressure hydrogen tank and purge the system by alternately evacuating and filling with hydrogen twice.[3]
- Admit hydrogen to the system to a pressure of 1-2 atmospheres and shake the apparatus for 20-30 minutes to reduce the platinum oxide to platinum black.[3]
- Stop the shaker, evacuate the system, and admit air.
- Add 1 mole of Dimethyl cis- Δ^4 -tetrahydrophthalate to the vessel. Rinse the weighing container with a small amount of absolute ethanol and add it to the reaction mixture.[3]
- Again, purge the system by alternately evacuating and filling with hydrogen twice.
- Admit hydrogen to a pressure of 25-30 lb and shake the mixture. Hydrogen uptake will begin and should be complete in about 30-40 minutes.
- After the theoretical amount of hydrogen has been absorbed, continue shaking for an additional 15 minutes.
- Stop the shaker, evacuate the system, and admit air.

- Remove the catalyst by filtration.
- The ethanol is removed from the filtrate by distillation.
- The residue is then distilled under reduced pressure to yield pure **Dimethyl cis-1,2-cyclohexanedicarboxylate**.

Synthesis Workflow



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